

# Application Notes and Protocols: 1,5-Diamino-4,8-dihydroxyanthraquinone in Textile Dyeing

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## Compound of Interest

Compound Name: 1,5-Diamino-4,8-dihydroxyanthraquinone

Cat. No.: B087044

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## Introduction

**1,5-Diamino-4,8-dihydroxyanthraquinone**, also known as C.I. Disperse Blue 56, is a key anthraquinone-based disperse dye utilized extensively in the textile industry.[1][2][3] Its primary application lies in the dyeing of synthetic fibers, particularly polyester, owing to its excellent color depth, brightness, and good fastness properties.[1][4][5] This document provides detailed application notes and experimental protocols for researchers, scientists, and professionals in textile chemistry and material science. The protocols outlined below are based on standard high-temperature exhaust dyeing methods for polyester.

## Chemical and Physical Properties

A summary of the key properties of **1,5-Diamino-4,8-dihydroxyanthraquinone** is presented in the table below.

Property	Value	Reference
Chemical Name	1,5-Diamino-4,8-dihydroxyanthraquinone	[6]
C.I. Name	Disperse Blue 56	[2][3]
CAS Number	145-49-3	[1][7]
Molecular Formula	C <sub>14</sub> H <sub>10</sub> N <sub>2</sub> O <sub>4</sub>	[1][6]
Molecular Weight	270.24 g/mol	[1][6]
Appearance	Dark blue powder	[8]
Solubility	Low water solubility; used as a dispersion	[9]
Melting Point	~300°C	[1]

## Applications in Textile Dyeing

**1,5-Diamino-4,8-dihydroxyanthraquinone** is primarily used as a disperse dye for hydrophobic synthetic fibers such as polyester, acetate, and nylon.[7] Its non-ionic nature makes it suitable for dyeing polyester, which has a negatively charged surface. The dyeing process typically involves high temperatures (around 130°C) and pressure to facilitate the diffusion of the dye molecules into the amorphous regions of the polyester fibers.[10] The dye is known for its bright blue hue and is often used as a component in creating a variety of shades.[8] It exhibits good fastness to light, washing, and sublimation, making it a reliable choice for various textile applications.[2][8]

## Experimental Protocols

The following protocols describe the exhaust dyeing of polyester fabric with **1,5-Diamino-4,8-dihydroxyanthraquinone** (Disperse Blue 56) and subsequent quality control tests.

### High-Temperature Exhaust Dyeing of Polyester

This protocol is a standard method for applying disperse dyes to polyester fabrics.

#### Materials and Reagents:

- 100% Polyester fabric, scoured and pre-treated
- **1,5-Diamino-4,8-dihydroxyanthraquinone** (Disperse Blue 56)
- Dispersing agent
- Levelling agent (optional)
- Acetic acid (or a suitable buffer) to maintain pH
- Sodium hydrosulfite
- Sodium hydroxide (Caustic soda)
- Non-ionic detergent
- Deionized water

#### Equipment:

- High-temperature, high-pressure laboratory dyeing machine
- Beakers and graduated cylinders
- pH meter
- Stirring apparatus
- Drying oven

#### Procedure:

- Dye Bath Preparation:
  - Prepare a dye stock solution by pasting the required amount of **1,5-Diamino-4,8-dihydroxyanthraquinone** (e.g., 1-3% on weight of fabric, o.w.f.) with a small amount of dispersing agent and warm water.[\[11\]](#)

- Fill the dyeing vessel with deionized water to the desired liquor ratio (e.g., 10:1 to 20:1).
- Add a dispersing agent (e.g., 1 g/L) and a levelling agent (optional, e.g., 0.5 g/L) to the dye bath.[\[12\]](#)
- Add the prepared dye stock solution to the dye bath.
- Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Dyeing Cycle:
  - Introduce the polyester fabric into the dye bath at approximately 60°C.[\[13\]](#)
  - Increase the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.[\[11\]](#)
  - Maintain the temperature at 130°C for 30-60 minutes to allow for dye diffusion and fixation.  
[\[11\]](#)
  - After the dyeing time, cool the dye bath down to 70-80°C before draining.[\[11\]](#)
- Reduction Clearing (After-treatment):
  - Prepare a fresh bath with:
    - Sodium hydrosulfite: 1-2 g/L[\[11\]](#)
    - Caustic soda (Sodium hydroxide): 1-2 g/L[\[11\]](#)
    - Non-ionic detergent: 1 g/L
  - Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes to remove unfixed surface dye.[\[11\]](#)
  - Rinse the fabric thoroughly with hot and then cold water.
  - Neutralize the fabric with a dilute solution of acetic acid if necessary.
  - Rinse again with cold water.

- Drying:
  - Dry the fabric in an oven or air-dry at room temperature.

## Color Fastness Testing

The following are standard methods for evaluating the performance of the dyed fabric.

### a) Color Fastness to Washing (ISO 105-C06):

This test assesses the resistance of the color to domestic and commercial laundering.

Procedure:

- Prepare a composite specimen by sewing a 10 cm x 4 cm piece of the dyed fabric to a multi-fiber adjacent fabric of the same size.[\[16\]](#)
- Place the specimen in a stainless-steel container with a specified number of steel balls, a solution of ECE reference detergent (4 g/L), and sodium perborate (1 g/L).[\[16\]](#)
- The test is conducted in a laundering machine (e.g., Launder-Ometer) for a specified time and temperature (e.g., 40 minutes at 40°C for A2S test).[\[16\]](#)
- After the test, the specimen is rinsed, squeezed, and dried at a temperature not exceeding 60°C.[\[17\]](#)
- The change in color of the dyed fabric and the staining of the adjacent multi-fiber fabric are assessed using the grey scales.

### b) Color Fastness to Rubbing (ISO 105-X12):

This test determines the amount of color transferred from the fabric surface by rubbing.

Procedure:

- The test is performed using a crockmeter.[\[2\]](#)
- A piece of the dyed fabric is mounted on the base of the crockmeter.

- A standard white cotton rubbing cloth is fixed to the rubbing finger (16 mm diameter).[2]
- The test is performed for 10 cycles (10 to and 10 fro) with a downward force of 9 N.[18]
- The test is carried out under both dry and wet conditions (the wet rubbing cloth is wetted to a specific moisture content).
- The staining of the white rubbing cloth is assessed using the grey scale for staining.

c) Color Fastness to Light (AATCC 16.3):

This test evaluates the resistance of the dye to fading when exposed to an artificial light source that simulates natural sunlight.

Procedure:

- A specimen of the dyed fabric is exposed to a xenon-arc lamp under controlled conditions of temperature and humidity.[9][19]
- A portion of the specimen is shielded from the light to serve as an unexposed control.
- The exposure is carried out for a specified duration (e.g., 20 or 40 AATCC Fading Units).
- The fading of the exposed portion of the specimen is assessed by comparing it to the unexposed portion using the grey scale for color change.[20]

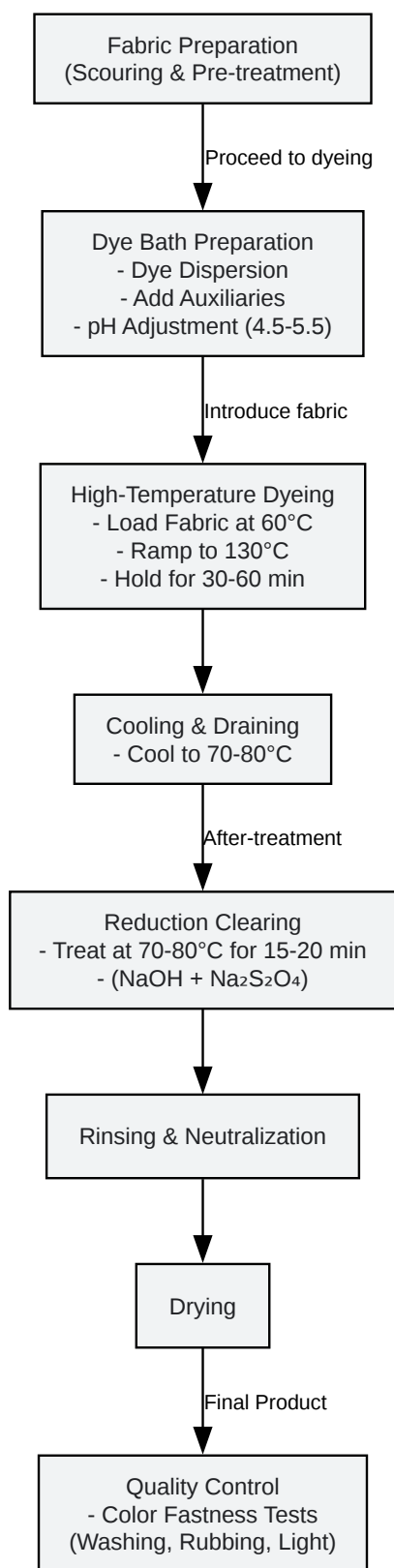
## Quantitative Data Summary

The following table summarizes typical quantitative parameters for the high-temperature exhaust dyeing of polyester with **1,5-Diamino-4,8-dihydroxyanthraquinone** (Disperse Blue 56).

Parameter	Value/Range	Unit	Notes
Dye Concentration	1 - 3	% o.w.f.	Dependent on desired shade depth.
Liquor Ratio	10:1 - 20:1	-	Ratio of the volume of dye bath to the weight of fabric.
pH of Dye Bath	4.5 - 5.5	-	Maintained with acetic acid or a buffer.[13] [14]
Dispersing Agent	1	g/L	To ensure uniform dye dispersion.[12]
Levelling Agent	0.5	g/L	Optional, for uniform dye uptake.
Dyeing Temperature	130	°C	For high-temperature dyeing of polyester. [11]
Dyeing Time	30 - 60	minutes	At the maximum dyeing temperature. [11]
Reduction Clearing Temp.	70 - 80	°C	To remove unfixed dye.[11]
Reduction Clearing Time	15 - 20	minutes	
Sodium Hydrosulfite	1 - 2	g/L	In reduction clearing bath.[11]
Caustic Soda	1 - 2	g/L	In reduction clearing bath.[11]

## Visualizations

### Experimental Workflow for Polyester Dyeing

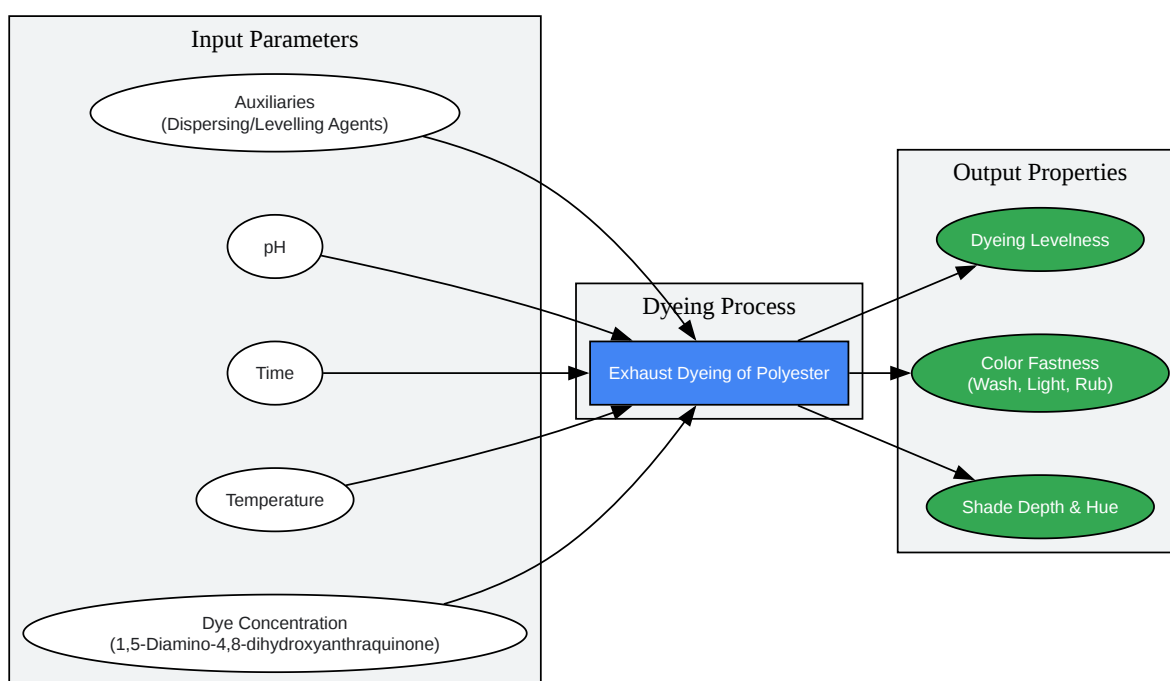


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Caption: High-temperature exhaust dyeing workflow for polyester.



## Logical Relationship of Dyeing Parameters



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Caption: Key parameters influencing polyester dyeing outcomes.

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## References

- 1. Dispersing Agents Explained: A Key Ingredient in High-Quality Polyester Dyeing-Anyang Double Circle Auxiliary Co., Ltd. [en.ayshzj.com]
- 2. ISO 105-X12 Standard: Guidelines for Colour Fastness to Rubbing-gester-instruments.com [gester-instruments.com]
- 3. Essential Role of Dispersing Agents in Polyester Dyeing-Anyang Double Circle Auxiliary Co., Ltd. [en.ayshzj.com]
- 4. Low Price Disperse Dyes Blue 56 For Polyester Suppliers, Manufacturers, Factory - Fucal Chem [colorfuldyes.com]
- 5. nbinno.com [nbinno.com]
- 6. ijarbs.com [ijarbs.com]
- 7. autumnchem.com [autumnchem.com]
- 8. worlddyevariety.com [worlddyevariety.com]
- 9. blog.qima.com [blog.qima.com]
- 10. Dispersing and Leveling agent | Dyeing | NICCA Textile Chemicals [nctexchem.com]
- 11. autumnchem.com [autumnchem.com]
- 12. textilecoach.net [textilecoach.net]
- 13. textilelearner.net [textilelearner.net]
- 14. Pollution hazards in polyester dyeing and role of acid in monitoring [cwejournal.org]
- 15. jcsp.org.pk [jcsp.org.pk]
- 16. textilelearner.net [textilelearner.net]
- 17. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 18. cdn.standards.iteh.ai [cdn.standards.iteh.ai]
- 19. contracttextiles.org [contracttextiles.org]
- 20. aatcctestmethods.com [aatcctestmethods.com]
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